

Application Notes and Protocols for (4-Methylphenyl)acetaldehyde

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Compound of Interest

Compound Name: (4-Methylphenyl)acetaldehyde

Cat. No.: B094764

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(4-Methylphenyl)acetaldehyde, also known as p-tolylacetaldehyde, is an aromatic aldehyde utilized in various research and development applications, including fragrance synthesis and as a building block in organic chemistry.[1] Proper handling and storage of this compound are critical to ensure the safety of laboratory personnel and the integrity of experimental results. These application notes provide detailed protocols for the safe handling, storage, and use of **(4-Methylphenyl)acetaldehyde** in a research setting.

Compound Information and Physical Properties

(4-Methylphenyl)acetaldehyde is an organic compound belonging to the phenylacetaldehyde class.[2][3] It is characterized by a phenyl group substituted at the para position with a methyl group, and an acetaldehyde functional group.

Property	Value	Reference
CAS Number	104-09-6	[1]
Molecular Formula	C ₉ H ₁₀ O	
Molecular Weight	134.18 g/mol	
Appearance	Liquid or solid	[4]
Boiling Point	70-72 °C or 221.5°C (estimate)	[4][5]
Density	1.0052 - 1.025 g/cm ³	[4][5]
Flash Point	109.5 °C	[4]
Purity	Typically 95% (may be stabilized with citric acid)	[5]

Hazard Identification and Safety Precautions

(4-Methylphenyl)acetaldehyde presents several hazards that necessitate careful handling.

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H317: May cause an allergic skin reaction.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements:

- P261: Avoid breathing mist or vapors.[6]
- P264: Wash skin thoroughly after handling.[6]

- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][8]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[5]
- P302+P352: IF ON SKIN: Wash with plenty of water.[8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Experimental Protocols

3.1. General Handling and Storage Protocol

This protocol outlines the standard operating procedure for handling and storing **(4-Methylphenyl)acetaldehyde** in a laboratory setting.

Materials:

- **(4-Methylphenyl)acetaldehyde**
- Appropriate Personal Protective Equipment (PPE):
 - Nitrile or neoprene gloves
 - Chemical safety goggles
 - Face shield (when handling larger quantities)
 - Flame-retardant lab coat
- Certified chemical fume hood
- Secondary containment (e.g., a chemically resistant tray)
- Tightly sealed, clearly labeled storage containers
- Inert gas (e.g., argon or nitrogen) for long-term storage

Procedure:

- Receiving and Inspection:
 - Upon receipt, inspect the container for any signs of damage or leakage.
 - Verify that the label is intact and legible.
 - Enter the chemical into the laboratory's chemical inventory system.
- Personal Protective Equipment (PPE):
 - Before handling, don the appropriate PPE as listed above.
- Handling:
 - All handling of **(4-Methylphenyl)acetaldehyde** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[9\]](#)
 - Use explosion-proof equipment and take measures to prevent the buildup of electrostatic charge.[\[9\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[8\]](#)
 - Avoid contact with skin and eyes.[\[9\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#) A recommended storage temperature is 2-8°C.[\[10\]](#)[\[11\]](#)
 - Keep the container tightly closed to prevent exposure to air and moisture.[\[6\]](#)[\[7\]](#)
 - For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and peroxide formation.[\[9\]](#)
 - Store in a flammable storage cabinet, away from incompatible materials such as oxidizing agents.[\[9\]](#)

- Use secondary containment to prevent spills.
- Waste Disposal:
 - Dispose of waste in accordance with local, regional, and national regulations.[7]
 - Collect waste in a designated, labeled hazardous waste container.
 - Do not dispose of down the drain.

3.2. Protocol for Aliquoting and Sample Preparation

This protocol provides a step-by-step guide for safely aliquoting and preparing solutions of **(4-Methylphenyl)acetaldehyde** for experimental use.

Materials:

- **(4-Methylphenyl)acetaldehyde** stock container
- Appropriate solvent (e.g., toluene, as it is used for acetaldehyde standards)
- Volumetric flasks and pipettes
- Small, clean, and dry vials with screw caps for aliquots
- Labeling materials

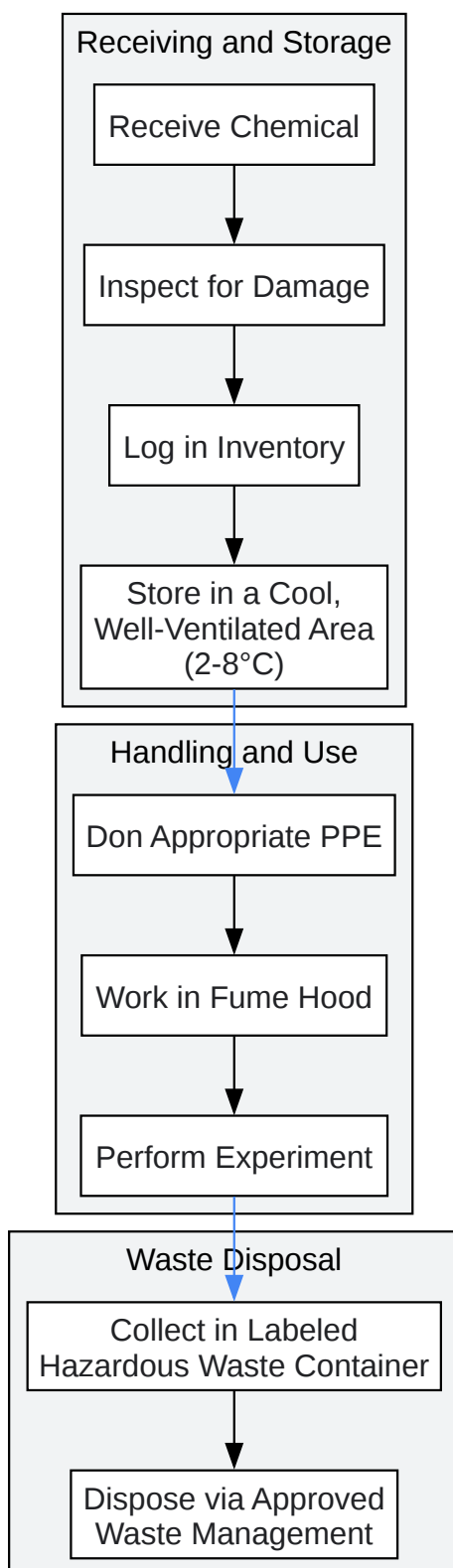
Procedure:

- Preparation:
 - Ensure all glassware is clean, dry, and free of contaminants.
 - Set up all necessary equipment within the chemical fume hood.
- Aliquoting:
 - In the fume hood, carefully open the stock container of **(4-Methylphenyl)acetaldehyde**.

- Using a clean pipette, transfer the desired amount of the aldehyde to a pre-weighed, labeled vial.
- Tightly seal the vial.
- If the stock container was under an inert atmosphere, purge the headspace with the inert gas before resealing.
- Solution Preparation:
 - To prepare a solution of a specific concentration, accurately weigh the required amount of **(4-Methylphenyl)acetaldehyde** in a tared volumetric flask.
 - Add a small amount of the desired solvent to dissolve the aldehyde.
 - Once dissolved, add the solvent to the calibration mark on the volumetric flask.
 - Stopper the flask and invert several times to ensure a homogenous solution.
- Storage of Solutions:
 - Store prepared solutions in tightly sealed containers in a cool, dark place.
 - Clearly label the container with the chemical name, concentration, solvent, and date of preparation.

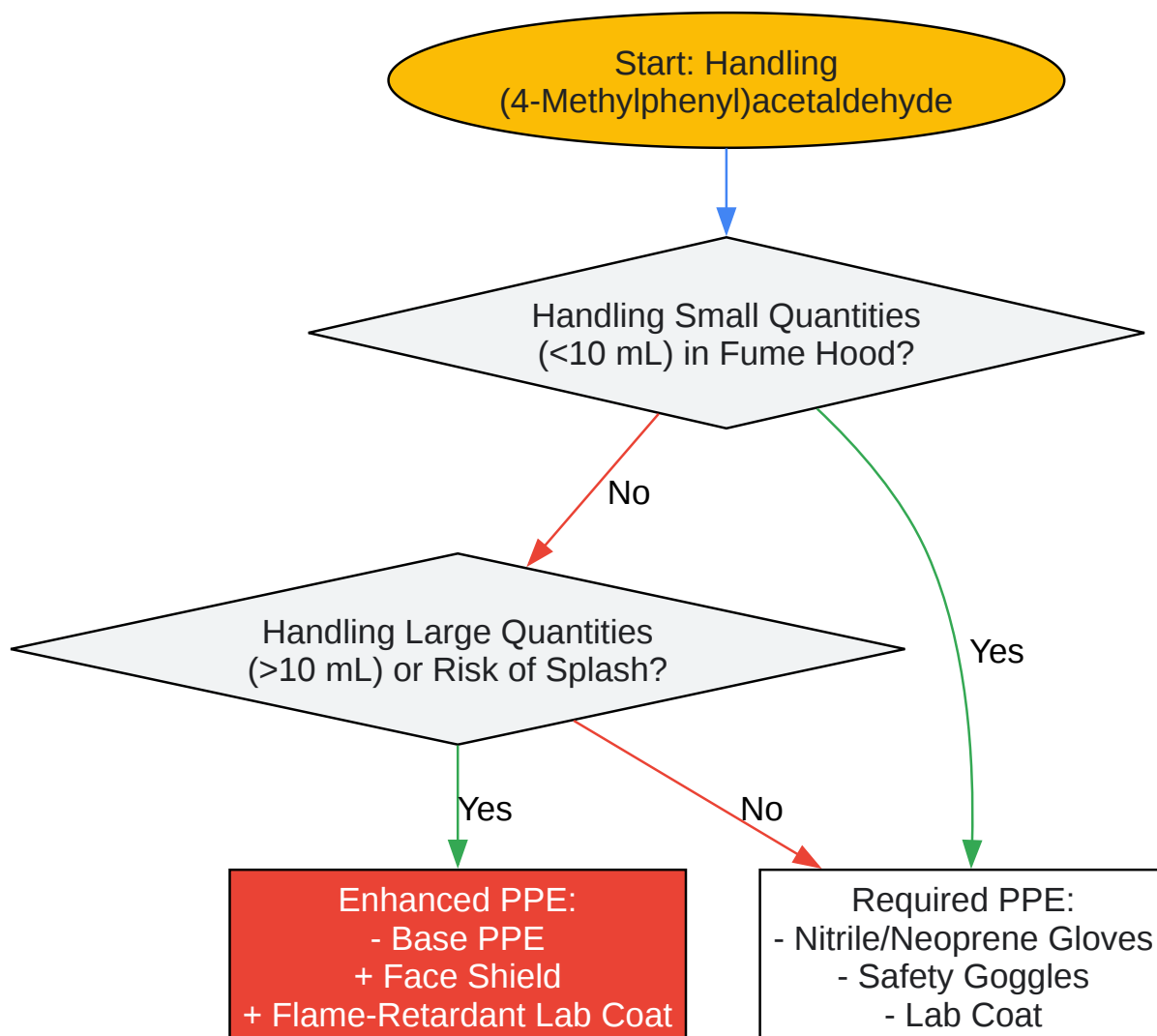
Visualization of Workflows

The following diagrams illustrate key workflows for the safe handling and storage of **(4-Methylphenyl)acetaldehyde**.



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Caption: Workflow for Safe Handling and Storage.



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Caption: PPE Selection Decision Tree.

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